

Spectroscopic data (NMR, IR, MS) of 3-(3-Chloropropylsulfonamido)phenylboronic acid

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Compound of Interest

Compound Name:	3-(3-Chloropropylsulfonamido)phenylboronic acid
Cat. No.:	B1418430

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An In-Depth Technical Guide to the Spectroscopic Characterization of **3-(3-Chloropropylsulfonamido)phenylboronic acid**

For Researchers, Scientists, and Drug Development Professionals

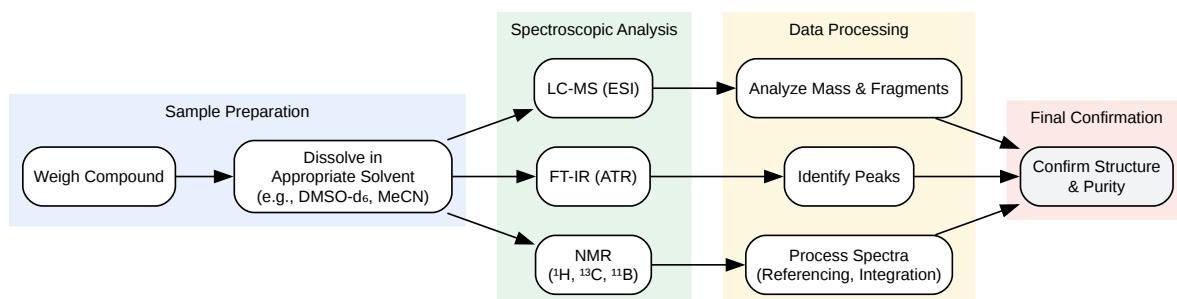
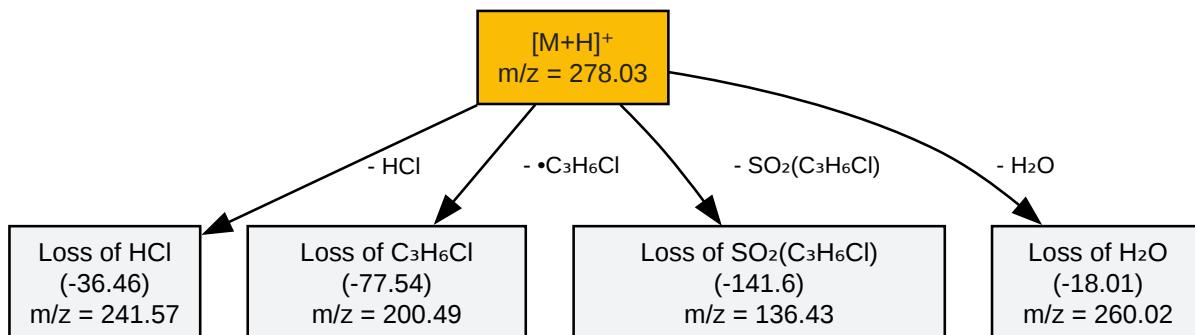
Introduction

3-(3-Chloropropylsulfonamido)phenylboronic acid is a bifunctional molecule of significant interest in medicinal chemistry and chemical biology. It incorporates three key chemical motifs: a phenylboronic acid, a sulfonamide linker, and a reactive chloropropyl group. The phenylboronic acid moiety is renowned for its ability to form reversible covalent bonds with 1,2- and 1,3-diols, making it an invaluable tool for targeting glycoproteins and sugars, which are often implicated in disease states. The sulfonamide group is a well-established pharmacophore found in numerous approved drugs, lending favorable pharmacokinetic properties.^{[1][2]} Finally, the chloropropyl chain provides a versatile alkylating handle for covalent modification of biological targets or for conjugation to other molecules.

This guide provides a comprehensive analysis of the key spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—required for the unambiguous identification, characterization, and quality control of this compound. The insights presented herein are grounded in established spectroscopic principles and data from analogous structures, offering a predictive and practical framework for researchers.

Molecular Structure and Physicochemical Properties

A thorough understanding of the molecule's structure is fundamental to interpreting its spectroscopic output. Each functional group provides a unique signature.



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- 2. benchchem.com [benchchem.com]
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